

Proper Disposal and Handling Procedures for MDL 105519

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Compound of Interest

Compound Name: Mdl 105519

Cat. No.: B1633640

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CAS Number: 161230-88-2 Chemical Name: (E)-3-(2-phenyl-2-carboxyethenyl)-4,6-dichloro-1H-indole-2-carboxylic acid Classification: High-Affinity NMDA Receptor Glycine Site Antagonist^[1]

Executive Summary & Operational Context

MDL 105519 is a potent, selective antagonist at the glycine site of the N-methyl-D-aspartate (NMDA) glutamate receptor.^{[1][2][3][4][5]} Unlike generic laboratory reagents, this compound is a neuroactive indole derivative with specific halogenated (dichloro) moieties.^[1]

Why Standard Disposal Fails: Standard organic waste streams often overlook the environmental persistence of halogenated indoles.^[1] **MDL 105519** is classified as WGK 3 (Severely Hazardous to Waters).^[1] Improper disposal into municipal drains or non-segregated waste streams poses significant neurotoxic risks to aquatic life and violates strict environmental compliance standards (EPA/RCRA).^[1]

This guide delineates the Halogenated Neurotoxic Waste Protocol required for this substance.

Physicochemical Properties Relevant to Disposal

Understanding the physical state and solubility is the first step in selecting the correct waste stream.^[1]

Property	Data	Operational Implication
Physical State	Solid (Powder)	Must be solubilized or double-bagged for solid waste incineration. ^[1]
Solubility	DMSO (>20 mg/mL)	Liquid waste will likely be organic; requires compatibility check with waste carboys. ^[1]
Halogenation	Yes (Two Chlorine atoms)	CRITICAL: Must be segregated into Halogenated Waste streams. ^[1]
Combustibility	Storage Class 11 (Combustible Solid)	Keep away from oxidizers in waste accumulation areas. ^[1]
Water Hazard	WGK 3 (Severe)	Zero-tolerance for sink disposal. ^[1]

Personal Protective Equipment (PPE) Matrix

Before handling waste containers or cleaning spills, the following PPE is mandatory to prevent mucosal absorption and inhalation of particulates.

- Respiratory: N95 Respirator (minimum) or P100 HEPA filter.^[1] Rationale: As a fine powder, airborne particulates are a primary exposure vector.^[1]
- Dermal: Nitrile gloves (Double gloving recommended: 0.11mm min thickness).^[1]
- Ocular: Chemical safety goggles (Side shields alone are insufficient for powder handling).^[1]

Step-by-Step Disposal Workflows

Protocol A: Solid Waste (Expired/Excess Powder)

Do not dissolve solid waste just to pour it out.[1] Solid incineration is the preferred destruction method.[1]

- Containment: Keep the substance in its original vial.
- Secondary Containment: Place the vial into a clear, sealable polyethylene bag (Ziploc type).
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**MDL 105519** (NMDA Antagonist)"[1][2][4][5][6]
 - Hazard Checkbox: Toxic, Irritant.[1]
- Segregation: Deposit into the Solid Hazardous Waste Drum (destined for high-temperature incineration).

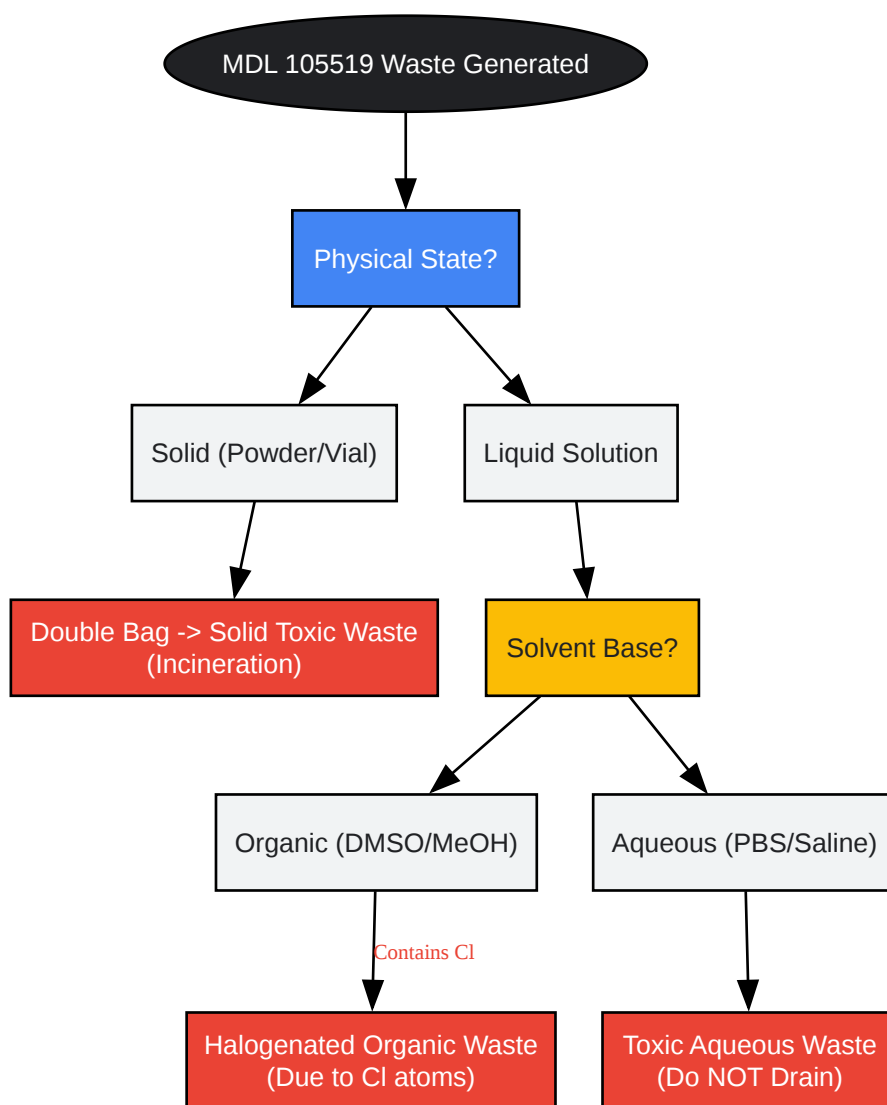
Protocol B: Liquid Waste (Experimental Aliquots/Mother Liquors)

Most **MDL 105519** is used in DMSO or aqueous buffers.[1] The presence of Chlorine atoms dictates the stream.[1]

- Identify Solvent Base:
 - If in DMSO/Ethanol: Segregate into Halogenated Organic Solvent Waste.[1]
 - If in Aqueous Buffer: Segregate into Toxic Aqueous Waste.[1]
- Neutralization (Prohibited): Do not attempt to chemically neutralize or oxidize this compound in the lab (e.g., with bleach).[1] The resulting chloramines or indole byproducts can be more toxic.[1]
- Transfer: Pour into the appropriate carboy using a funnel to prevent drips.
- Rinsing: Rinse the empty experimental vessel (flask/tube) with a small volume of DMSO.[1] Add this rinse to the Halogenated Waste.[1]

Visualizing the Decision Logic

The following diagram illustrates the critical decision tree for segregating **MDL 105519** waste.



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Figure 1: Waste segregation logic.[1] Note that the presence of Chlorine atoms forces organic solutions into the Halogenated stream, preventing contamination of non-halogenated fuel-blending streams.[1]

Spill Response Protocol (Dry Powder)

Accidental spillage of **MDL 105519** powder requires a "Wet-Wipe" technique to prevent aerosolization.[1]

- Evacuate & Ventilate: Clear the immediate area.[1] Ensure fume hood is active.[1]

- Don PPE: N95 mask, double gloves, goggles.[1]
- Cover: Gently cover the powder spill with paper towels dampened with DMSO or Ethanol.[1]
 - Why? Dry sweeping creates dust.[1] Water may not effectively solubilize the hydrophobic indole structure.[1]
- Collection: Wipe up the material, moving from the outside in.[1]
- Disposal: Place all contaminated wipes into a sealable bag and dispose of as Solid Hazardous Waste.
- Surface Decontamination: Wash the surface with soap and water after the bulk material is removed.[1]

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- To cite this document: BenchChem. [Proper Disposal and Handling Procedures for MDL 105519]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1633640/docs#proper-disposal-and-handling-procedures-for-mdl-105519\]](https://www.benchchem.com/product/b1633640/docs#proper-disposal-and-handling-procedures-for-mdl-105519)

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